

Introduction: A Versatile Phenylpiperazine Building Block

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Compound of Interest

Compound Name: *1-(4-Iodophenyl)-4-methylpiperazine*

CAS No.: 1125409-95-1

Cat. No.: B3026800

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1-(4-Iodophenyl)-4-methylpiperazine belongs to the phenylpiperazine class of compounds, a scaffold of immense interest in medicinal chemistry. The piperazine ring is a privileged structure, known for its ability to interact with various biological targets, while the substituted phenyl ring allows for fine-tuning of a molecule's pharmacological profile.

The specific combination of a methylpiperazine group and an iodinated phenyl ring makes this compound particularly valuable. The methylpiperazine moiety is a common feature in many CNS-active drugs, influencing properties like solubility, basicity, and receptor affinity. The iodine atom serves a dual purpose: it acts as a handle for further chemical modifications (e.g., cross-coupling reactions) and, critically, as a site for radiolabeling, enabling its use in preclinical and clinical imaging studies.^[1] Consequently, it is frequently employed as a key intermediate in the synthesis of selective serotonin and dopamine receptor ligands, which are investigated for treating a range of neurological and psychiatric disorders.^[1]

Physicochemical and Identification Properties

A clear and accurate identification of a chemical reagent is the foundation of reproducible science. The key properties of **1-(4-Iodophenyl)-4-methylpiperazine** are summarized below.

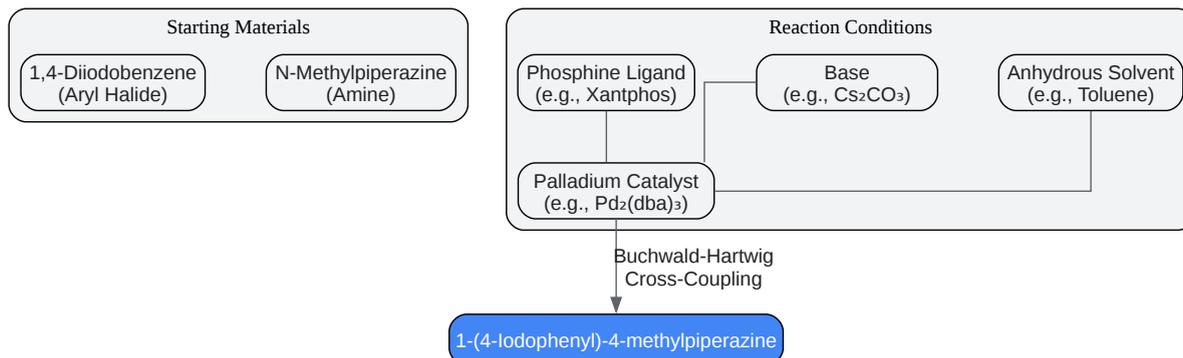
Property	Value	Source(s)
CAS Number	1125409-95-1	[2][3][4][5]
Molecular Formula	C ₁₁ H ₁₅ N ₂	[3][5]
Molecular Weight	302.15 g/mol	
Appearance	Solid	
Purity	Typically ≥97%	[2][3]
InChI Key	WHDKRPSSSEZGGMR- UHFFFAOYSA-N	
SMILES	CN(CC1)CCN1C2=CC=C(I)C=C2	

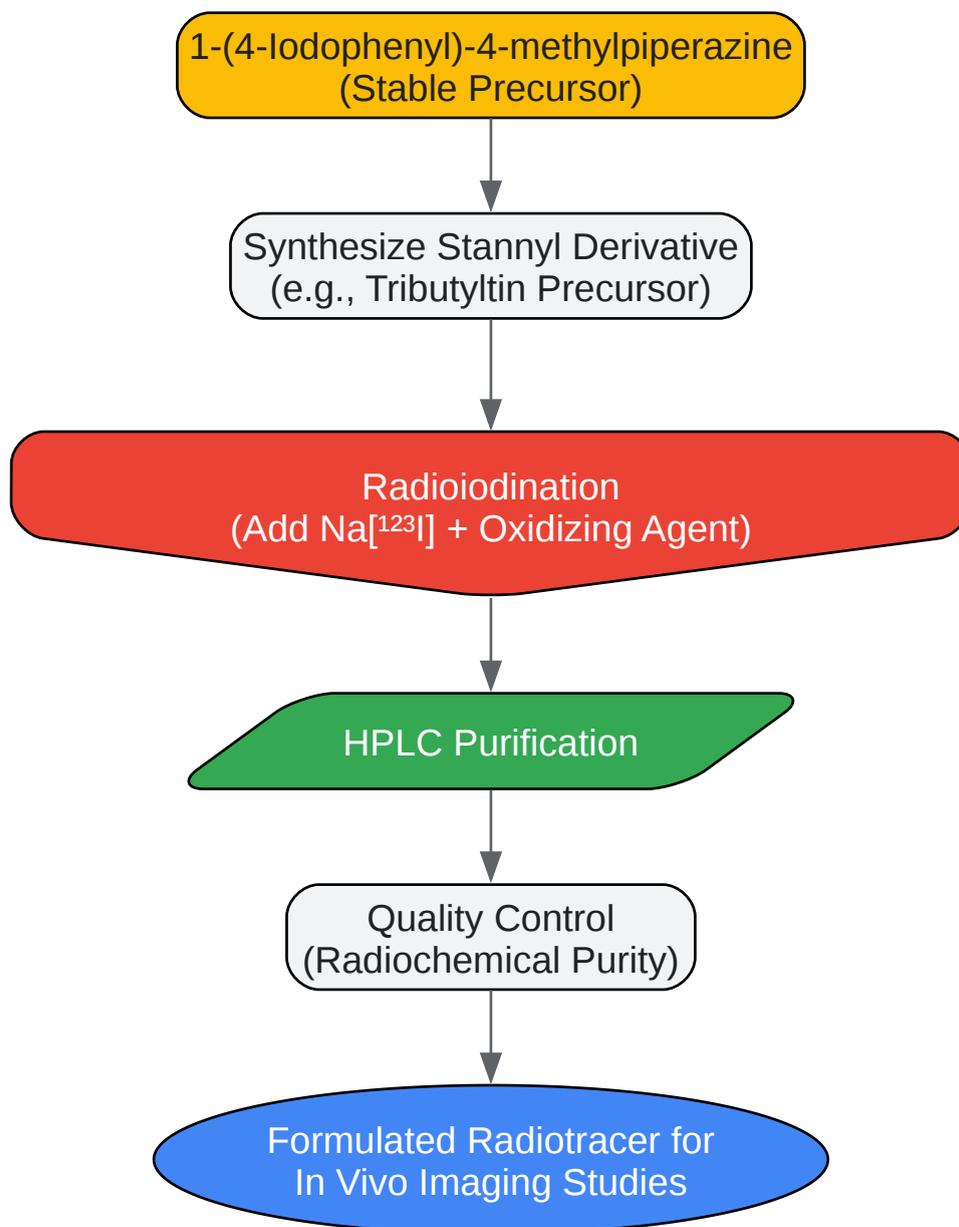
Synthesis and Application Workflow

Proposed Synthetic Pathway: N-Arylation

The synthesis of arylpiperazines like **1-(4-iodophenyl)-4-methylpiperazine** is commonly achieved through N-arylation reactions. A highly plausible and industrially scalable approach is the Buchwald-Hartwig amination, a palladium-catalyzed cross-coupling reaction. This method is favored for its high efficiency and tolerance of diverse functional groups.

The core logic involves coupling an aryl halide (1,4-diiodobenzene) with an amine (N-methylpiperazine). Using a di-substituted aryl halide allows for a degree of selective mono-amination under carefully controlled stoichiometric conditions.





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Sources

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